

Phenyl Propionate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Phenyl propionate

Cat. No.: B036179

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An In-depth Guide to the Chemical Properties, Synthesis, and Biological Relevance of **Phenyl Propionate** for Scientific Professionals.

This technical guide provides a comprehensive overview of **phenyl propionate**, a versatile ester with applications spanning from fragrances to pharmaceutical intermediates. This document details its fundamental chemical properties, outlines key experimental protocols for its synthesis, and explores its role in various biological contexts, offering valuable insights for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Phenyl propionate, an ester of phenol and propanoic acid, is a colorless to pale yellow liquid known for its characteristic fruity aroma.^[1] Its fundamental properties are summarized below for easy reference and comparison.

Property	Value	Source
CAS Number	637-27-4	[1][2][3][4]
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][3][4]
Molecular Weight	150.17 g/mol	[3][4]
Alternate Names	Propionic Acid Phenyl Ester, Phenyl Propanoate	[1][2][3][4]
Appearance	Colorless to pale yellow liquid; white low melting solid	[1]
Solubility	Soluble in organic solvents such as ethanol, methanol, and isopropanol; low solubility in water.[1][3]	
Boiling Point	110-115°C at 6 mmHg	[5]
SMILES	CCC(=O)Oc1ccccc1	
InChI Key	DYUMLJSJISTVPV- UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

The synthesis of **phenyl propionate** can be achieved through several methods. A common laboratory-scale preparation involves the esterification of phenol with propionyl chloride or propionic acid.

Protocol 1: Synthesis from Phenol and Propionyl Chloride

A straightforward method for the synthesis of **phenyl propionate** involves the reaction of phenol with propionyl chloride. The reaction proceeds by gently heating a mixture of equivalent quantities of the two reactants until the evolution of hydrogen chloride gas ceases. This direct acylation of phenol provides a relatively clean route to the desired ester.

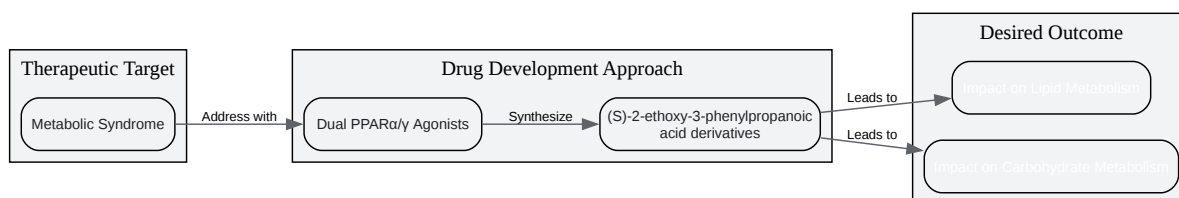
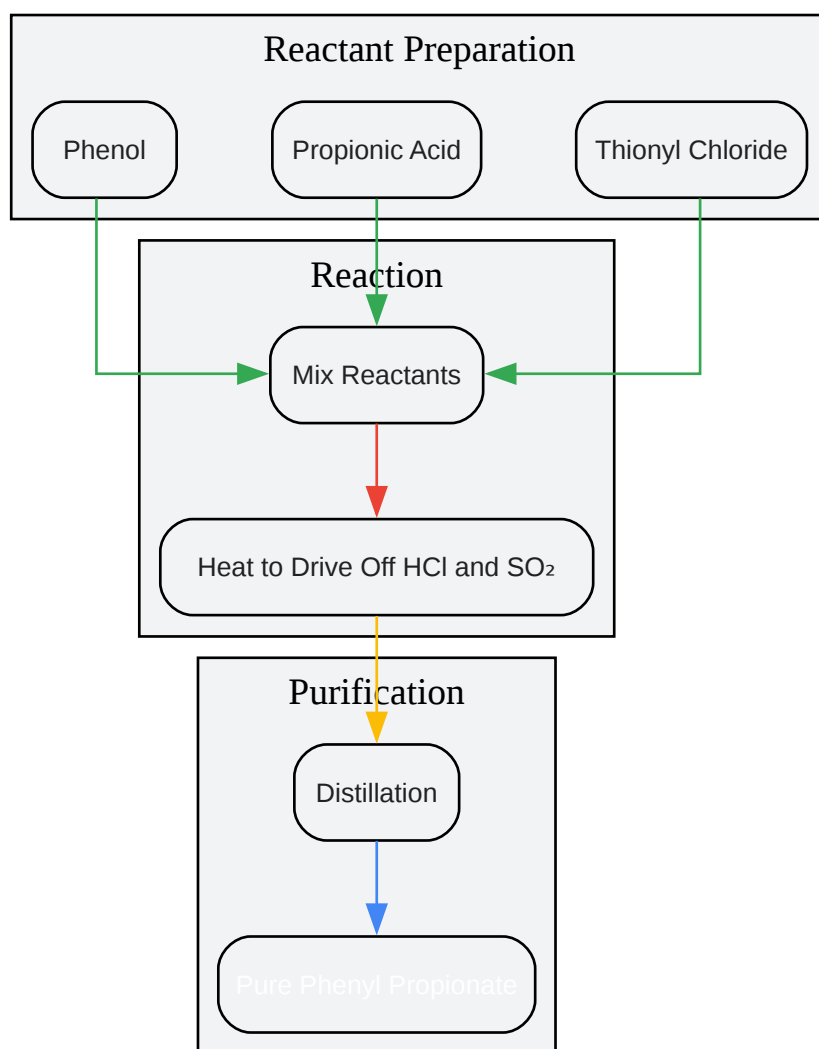
Protocol 2: Synthesis from Phenol and Propionic Acid with Thionyl Chloride

An alternative approach utilizes propionic acid and thionyl chloride to form the acyl chloride in situ, which then reacts with phenol.

Methodology:

- Combine 1.05 molar equivalents of phenol and 1.05 molar equivalents of propionic acid in a suitable reaction vessel.
- Slowly add 1.0 molar equivalent of thionyl chloride to the mixture.
- The reaction mixture is then heated to drive off the hydrogen chloride and sulfur dioxide byproducts.
- The crude **phenyl propionate** can then be purified by distillation.

A visual representation of a generalized experimental workflow for the synthesis of **phenyl propionate** is provided below.



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References

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